

Safety and handling of 1-(4-Methylphenyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Methylphenyl)ethanol

Cat. No.: B1581246

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An In-depth Technical Guide to the Safe Handling of 1-(4-Methylphenyl)ethanol

This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **1-(4-Methylphenyl)ethanol** (CAS No. 536-50-5), tailored for researchers, scientists, and professionals in drug development and chemical synthesis. The narrative is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring a culture of safety and validated practice within the laboratory environment.

Section 1: Chemical and Physical Identity

1-(4-Methylphenyl)ethanol, also known as methyl-p-tolyl carbinol, is an aromatic secondary alcohol.[1][2][3] Its utility as a synthetic intermediate in pharmaceuticals and as a fragrance component makes understanding its physical properties crucial for safe handling and experimental design.[1][4][5]

Table 1: Physicochemical Properties of **1-(4-Methylphenyl)ethanol** | Property | Value | Source(s) | | :--- | :--- | :--- | | Molecular Formula | C₉H₁₂O |[6][7] | | Molecular Weight | 136.19 g/mol |[4] | | Appearance | Colorless liquid |[4][6][7] | | Odor | Alcohol-like, reminiscent of menthol |[6][7][8] | | Boiling Point | 218-220 °C (424-428 °F) |[6][8] | | Flash Point | 102 °C (215.6 °F) |[6][8] | | Specific Gravity | 0.980 - 0.987 g/mL at 20 °C |[6][8] | | Solubility | Slightly soluble/miscible in water.[2][3][9][10] Soluble in organic solvents and oils.[3] | | Vapor Pressure | 14 mmHg @ 134 °C |[6] | | Vapor Density | 4.70 (Air = 1) |[6] |

Section 2: Hazard Identification and Risk Assessment

Under the OSHA Hazard Communication Standard (29 CFR 1910.1200), **1-(4-Methylphenyl)ethanol** is not considered a hazardous chemical.^[6] However, the absence of a formal hazard classification does not imply zero risk. A thorough risk assessment is foundational to safe laboratory practice. The primary risks are associated with direct contact, inhalation of vapors at elevated temperatures, and ingestion.

Table 2: GHS Hazard Classification Summary

Hazard Class	Classification	Notes
Acute Toxicity (Oral, Dermal, Inhalation)	Not Classified	Limited data available. One source indicates moderate toxicity by ingestion and intramuscular routes. ^[1] LD50 (oral, mouse) is 2800 mg/kg. ^[11]
Skin Corrosion/Irritation	Not Classified	Prolonged or repeated contact may cause mild irritation.
Serious Eye Damage/Irritation	Not Classified	Direct contact may cause irritation.

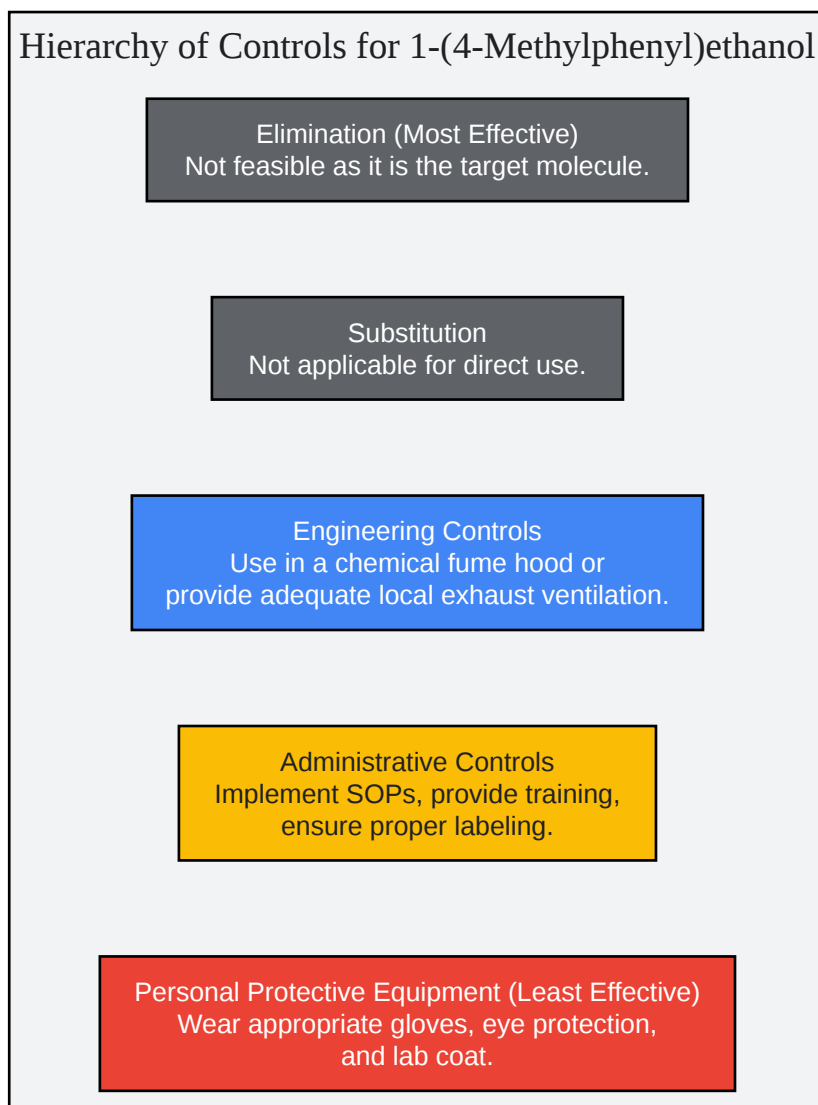
| Flammability | Combustible Liquid | With a high flash point of 102 °C, it is not considered a flammable liquid but will burn if heated.^[6] |

The key to mitigating these low-level hazards is preventing direct exposure through a well-defined control strategy.

Section 3: The Hierarchy of Controls for Safe Handling

The most effective safety strategy involves implementing controls in a hierarchical order. This principle ensures that reliance on human behavior is minimized and safer systems are

engineered from the outset.



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Caption: The Hierarchy of Controls applied to **1-(4-Methylphenyl)ethanol**.

Engineering Controls: The First Line of Defense

The primary engineering control is to ensure adequate ventilation to minimize the concentration of any vapors.^{[6][7]}

- Chemical Fume Hood: All procedures involving heating **1-(4-Methylphenyl)ethanol** or creating aerosols should be performed within a certified chemical fume hood.

- Local Exhaust Ventilation (LEV): For routine manipulations at ambient temperature, a well-ventilated laboratory is sufficient.^[6] If a fume hood is not available, use of a snorkel or other LEV device is recommended.

Administrative Controls: Standardizing Safe Practices

These controls are procedural and informational measures to ensure safe handling.

- Standard Operating Procedures (SOPs): Develop and implement detailed SOPs for all experiments involving this compound. The SOP should cover quantity limits, step-by-step handling instructions, and emergency procedures.
- Training: All personnel must be trained on the specific hazards and handling procedures for this chemical before work commences.
- Chemical Hygiene Plan (CHP): Handling of this chemical must fall under the institution's comprehensive CHP.
- Labeling: Ensure all primary and secondary containers are clearly labeled with the full chemical name and any relevant hazard warnings.

Personal Protective Equipment (PPE): The Final Barrier

PPE is essential to protect against direct contact during routine handling and in the event of a spill.^[6]^[12]

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.[6]	Conforms to OSHA 29 CFR 1910.133 or European Standard EN166.[6] Protects against accidental splashes.
Skin Protection	Nitrile or neoprene gloves. A standard laboratory coat.	Prevents incidental skin contact.[6] Contaminated clothing should be removed and washed before reuse.[12] [13]

| Respiratory Protection | Not required under normal use with adequate ventilation.[6][7] | If vapors or mists are generated and engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge may be necessary. |

Section 4: Storage and Incompatibility

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a dry, cool, and well-ventilated place.[1][6] Keep containers tightly closed to prevent contamination and potential release.[1][6][7] Recommended storage temperatures can range from ambient to refrigerated (0-8 °C).[4][5]
- **Chemical Incompatibility:** This compound is stable under normal conditions.[6] However, it should be stored away from strong oxidizing agents, which can lead to vigorous and potentially hazardous reactions.[6][9][10]

Section 5: Emergency Procedures

A clear, rehearsed emergency plan is crucial.

First Aid Measures

In all cases of exposure, if symptoms persist or develop, seek medical attention.^{[6][7]} The following are immediate first aid steps.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^{[6][7]}
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.^{[6][7][14]} Remove contaminated clothing.^[13]
- Inhalation: Remove the individual to fresh air.^{[6][7]} If breathing is difficult or symptoms occur, get medical attention.^{[6][7][14]}
- Ingestion: Clean mouth with water and drink plenty of water afterwards.^{[6][7]} Do not induce vomiting.^[13]

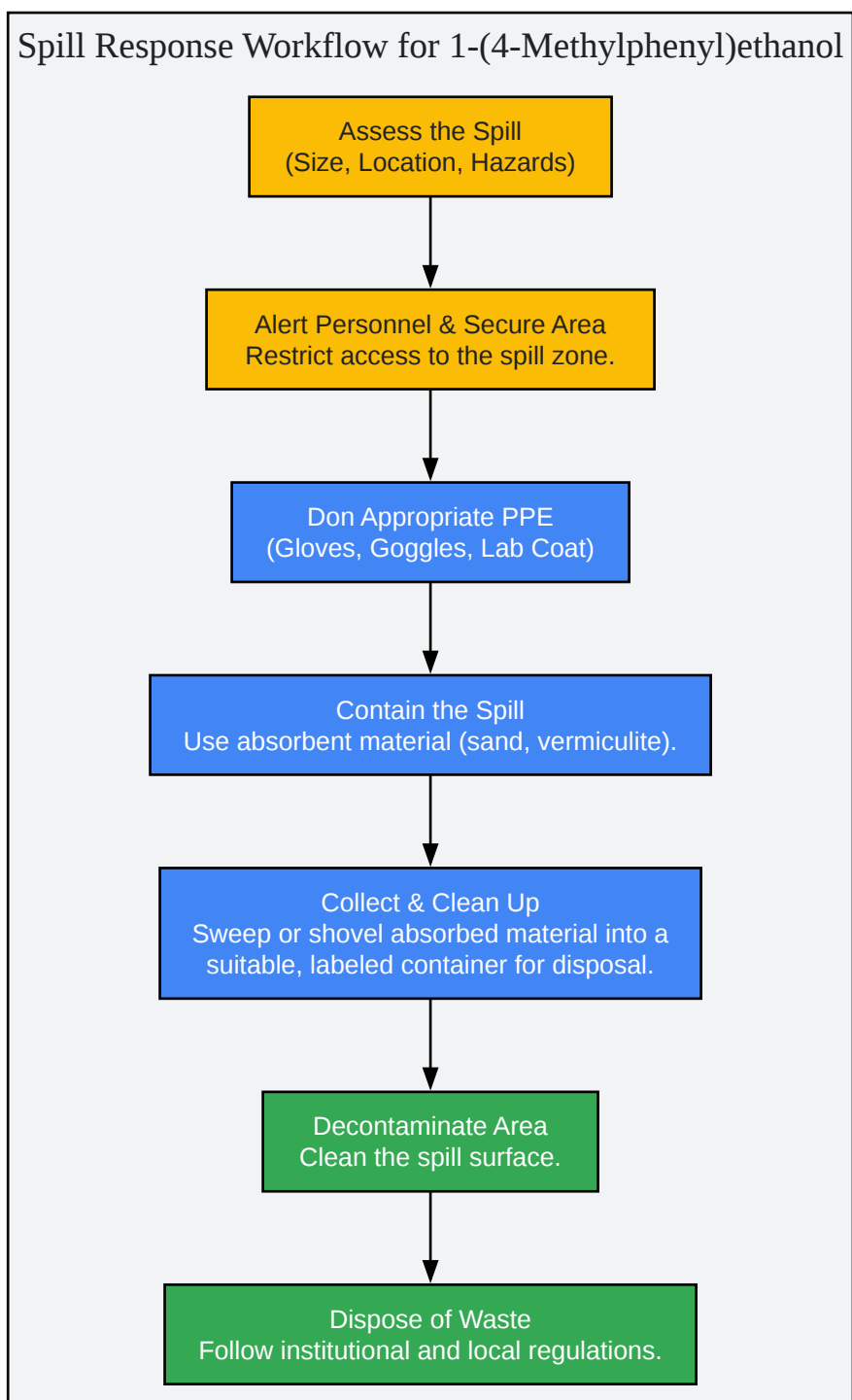
Firefighting Measures

While not highly flammable, this compound is combustible.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^{[6][7][15]}
- Specific Hazards: Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).^[6] Keep the product and empty containers away from heat and sources of ignition.^[6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^[6]

Accidental Release Measures (Spills)

A systematic approach is required to safely manage a spill.



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Caption: Step-by-step workflow for managing an accidental spill.

Key Procedural Steps:

- Personal Precautions: Ensure adequate ventilation and wear the required personal protective equipment as outlined in Section 3.3.[6][7]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[6][7]
- Containment and Clean-Up: Absorb the spill with an inert material such as sand, earth, or vermiculite.[12] Sweep or shovel the material into a suitable, clearly labeled container for disposal.[6][7]

Section 6: Toxicological Profile

The toxicological data for **1-(4-Methylphenyl)ethanol** is limited. No acute toxicity information is available in many standard safety data sheets.[7]

- Acute Toxicity: One source reports an oral LD50 in mice as 2800 mg/kg and an intramuscular LD50 in rats as 1 g/kg.[11] These values suggest low to moderate acute toxicity.
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: There is no evidence to suggest this compound is a carcinogen, mutagen, or reproductive toxin.
- Symptoms and Effects: No specific symptoms or effects are reasonably foreseeable from exposure.[6][7] Treatment should be symptomatic.[6][7]

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